

# investigating the downstream targets of GNA002

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Compound of Interest		
Compound Name:	GNA002	
Cat. No.:	B10828377	Get Quote

### **Mechanism of Action**

**GNA002** exerts its effects through a multi-step process targeting EZH2, leading to a cascade of downstream events.

#### 1. Covalent Inhibition of EZH2

**GNA002** is a derivative of gambogenic acid that specifically and covalently binds to the cysteine 668 residue within the SET domain of EZH2.[1][2][3] This covalent modification is the initial and critical step in its mechanism of action.

2. CHIP-Mediated Ubiquitination and Proteasomal Degradation of EZH2

The binding of **GNA002** to EZH2 induces a conformational change that marks the protein for degradation. The COOH terminus of Hsp70-interacting protein (CHIP), an E3 ubiquitin ligase, recognizes the **GNA002**-bound EZH2 and mediates its ubiquitination.[1][3][4] This polyubiquitinated EZH2 is then targeted for degradation by the 26S proteasome.[3]

3. Reduction of H3K27 Trimethylation

The degradation of EZH2 leads to a significant reduction in the levels of its catalytic product, H3K27me3, on target gene promoters.[1][2][3] This decrease in the repressive histone mark is a primary downstream epigenetic consequence of **GNA002** treatment.

4. Reactivation of Tumor Suppressor Genes



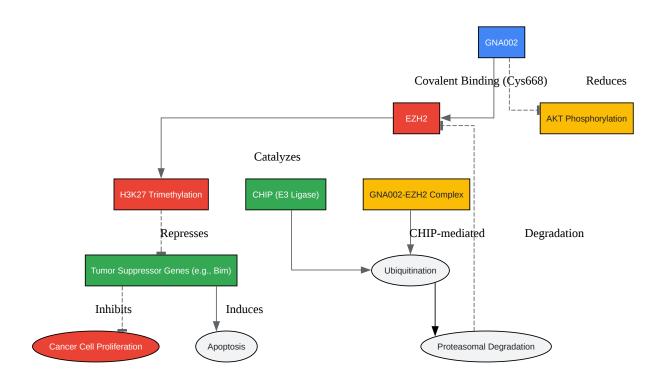




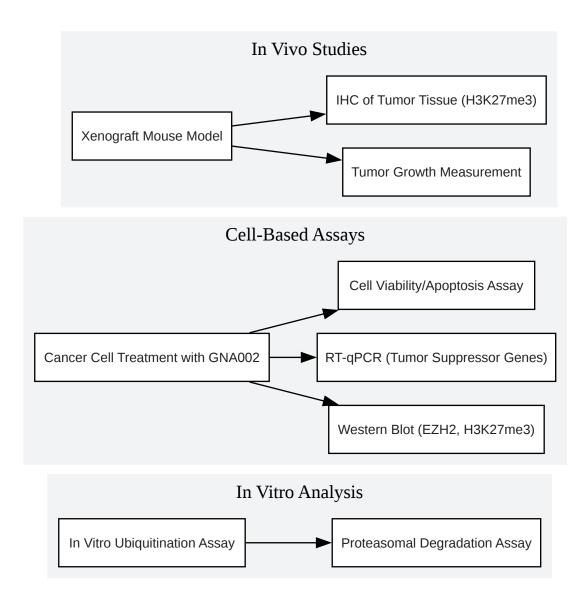
The removal of the repressive H3K27me3 mark from the promoters of PRC2-target genes leads to their transcriptional reactivation.[1][3][5] This includes the reactivation of key tumor suppressor genes that can inhibit cell proliferation and induce apoptosis. One such reactivated pro-apoptotic protein is Bim.[3]

Signaling Pathway of **GNA002** Action









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